

Efficacy and Safety: Ospemifene vs. Other VVA Treatments

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ospemifene

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The following table summarizes the key findings from the 2023 network meta-analysis regarding the efficacy of **ospemifene** and other common therapies for Vulvovaginal Atrophy (VVA) after up to 52 weeks of treatment [1].

Treatment	Most Bothersome Symptom (MBS) Score: Vaginal Dryness	Vaginal pH	Percentage of Parabasal Cells	Percentage of Superficial Cells
Ospemifene (60 mg/day)	Improvement vs. Placebo, Lubricant, and Estradiol (E2) 10µg insert [2]	Improvement vs. Placebo and Lubricant [2]	Significant improvement vs. Placebo [2]	Significant improvement vs. Placebo and Lubricant [2]
Conjugated Equine Estrogen (CEE) Cream		More favorable than Ospemifene [2]		More favorable than Ospemifene [2]
Estradiol (E2) Insert (10 µg)	Less improvement than Ospemifene [2]	More favorable than Ospemifene [2]		

Treatment	Most Bothersome Symptom (MBS) Score: Vaginal Dryness	Vaginal pH	Percentage of Parabasal Cells	Percentage of Superficial Cells
Placebo	Less improvement than Ospemifene [2]	Less improvement than Ospemifene [2]	Less improvement than Ospemifene [2]	Less improvement than Ospemifene [2]
Lubricant	Less improvement than Ospemifene [2]	Less improvement than Ospemifene [2]		Less improvement than Ospemifene [2]

Conclusion of the Analysis: The NMA concluded that for most efficacy parameters, **ospemifene was not statistically different from other active therapies** used in North America and Europe. It was statistically superior to placebo for most efficacy parameters and provides a well-tolerated, safe, and effective oral therapeutic option [2] [1].

Endometrial Safety Profile

A critical safety outcome measured was the change in endometrial thickness. The table below shows that for all treatments, including **ospemifene**, post-treatment values remained below the recognized clinical risk threshold of 4 mm [2] [1].

Treatment	Baseline Endometrial Thickness (mm)	Post-treatment Endometrial Thickness (mm)	Incidence of Endometrial Hyperplasia/Carcinoma
Ospemifene	2.1 - 2.3	2.5 - 3.2 (after 52 weeks)	None reported in trials up to 52 weeks [2] [1]

Treatment	Baseline Endometrial Thickness (mm)	Post-treatment Endometrial Thickness (mm)	Incidence of Endometrial Hyperplasia/Carcinoma
All Active Treatments (Collective)		< 4.0 (recognized clinical threshold)	

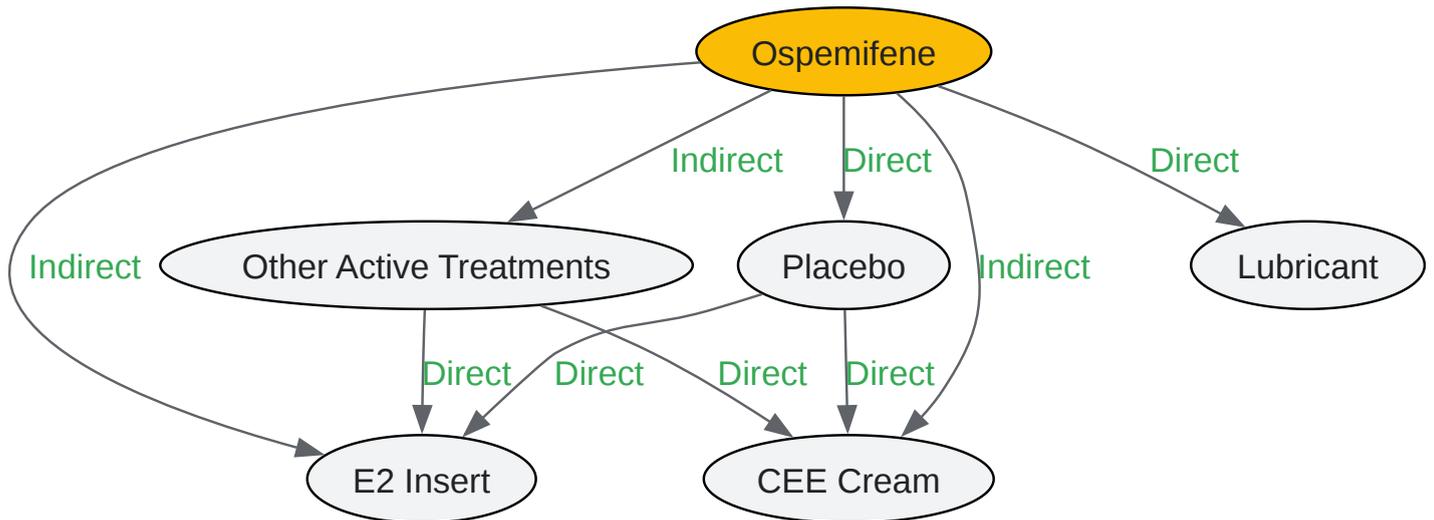
Experimental Protocol of the Network Meta-Analysis

Here is a detailed methodology of the cited systematic literature review and network meta-analysis, which serves as the source of the experimental data [1].

- **Objective:** To assess the efficacy and safety of **ospemifene** compared with other therapies for moderate-to-severe VVA in postmenopausal women.
- **Design:** Systematic literature review and Bayesian network meta-analysis.
- **Search & Inclusion Criteria:**
 - **Databases:** Searches were conducted up to November 2021 in accordance with PRISMA guidelines.
 - **Study Types:** Randomized or non-randomized controlled Phase II or III clinical trials.
 - **Participants:** Postmenopausal women with moderate-to-severe dyspareunia (painful intercourse) and/or vaginal dryness.
 - **Interventions:** Trials involving **ospemifene** or at least one locally administered VVA treatment (e.g., estrogen creams, rings, inserts).
- **Outcomes:**
 - **Efficacy:** Changes from baseline in:
 - Vaginal Maturation Index (percentage of superficial and parabasal cells)
 - Vaginal pH
 - Score of the patient's self-identified Most Bothersome Symptom (MBS), either vaginal dryness or dyspareunia.
 - **Safety:** Endometrial thickness and histology (polyps, hyperplasia, cancer).
- **Analysis:** A Bayesian framework was used for the NMA, allowing for the simultaneous comparison of multiple treatments using both direct (head-to-head) and indirect evidence.

Network Meta-Analysis Conceptual Diagram

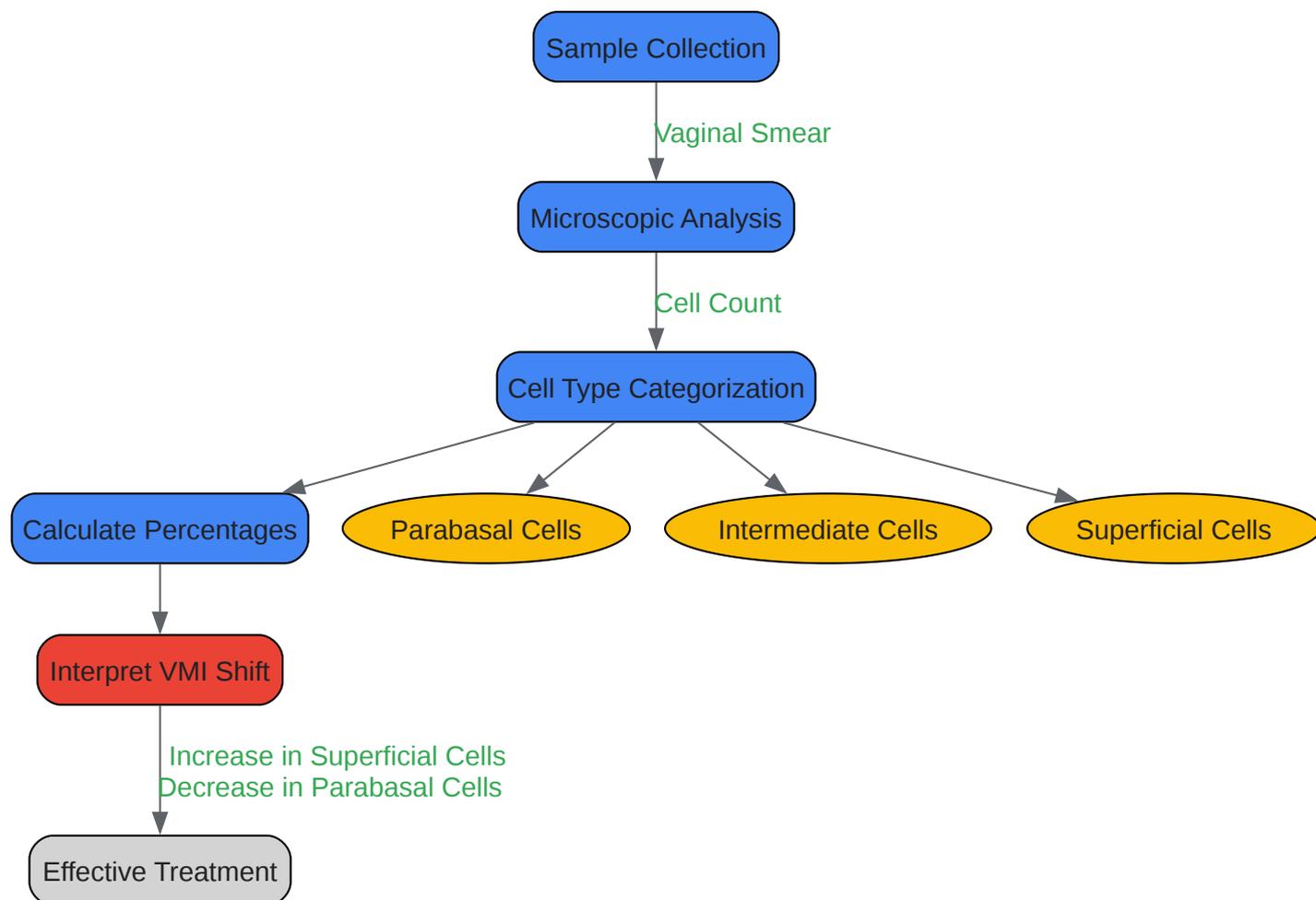
The diagram below illustrates the structure of treatment comparisons from the 2023 analysis. **Ospemifene** is connected to multiple treatments, allowing for both direct and indirect comparisons within the network [3] [1].



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Understanding Vaginal Maturation Index Analysis

A key laboratory method for evaluating VVA treatment efficacy is the Vaginal Maturation Index (VMI). The workflow below details how this index is determined and analyzed in clinical trials [4].



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